

Personal protective equipment for handling Paromomycin

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Paromomycin

Cat. No.: B15582555

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Essential Safety and Handling Guide for Paromomycin

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Paromomycin**. It offers procedural, step-by-step guidance on personal protective equipment, operational plans, and disposal.

Paromomycin is an aminoglycoside antibiotic used to treat intestinal infections.[1][2][3] While effective therapeutically, it presents several hazards in a laboratory setting. It is harmful if swallowed, toxic in contact with skin or if inhaled, and causes skin and serious eye irritation.[4][5][6][7] It may also cause respiratory irritation and is suspected of damaging fertility or the unborn child.[4][6][7] Therefore, strict adherence to safety protocols is essential.

Personal Protective Equipment (PPE)

When handling **Paromomycin**, a comprehensive PPE strategy is required to minimize exposure.

PPE Category	Specification	Rationale
Eye and Face Protection	Chemical safety goggles or a full-face shield.[7][8][9]	Protects against dust particles and potential splashes, preventing serious eye irritation.[4][6][7]
Hand Protection	Nitrile, neoprene, PVC, or rubber gloves.[6][8][9] Consider double-gloving.[8]	Prevents skin contact, as Paromomycin is toxic upon absorption through the skin.[4]
Respiratory Protection	NIOSH-approved particulate respirator (e.g., N95) or higher.	Necessary to prevent inhalation of aerosolized particles, which can cause respiratory irritation and toxicity.[4][6]
Body Protection	Fully-buttoned lab coat, protective clothing made of materials like cotton or PVC, and closed-toe shoes.[6][9] Shoe covers are also recommended.[8]	Minimizes the risk of skin contact and contamination of personal clothing.

Operational Handling and Storage

Engineering Controls:

- Work in a well-ventilated area with a dedicated exhaust hood or a chemical fume hood.[4][5][9]
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[7][9]

Safe Handling Practices:

- Preparation: Before handling, read the Safety Data Sheet (SDS) thoroughly. Ensure all necessary PPE is available and in good condition.

- Weighing and Transfer: Conduct all weighing and transfer operations within a chemical fume hood or a ventilated balance enclosure to control dust.
- Avoid Dust Generation: Handle **Paromomycin** powder carefully to avoid creating dust.[8][9]
- Personal Hygiene: Do not eat, drink, or smoke in the laboratory.[5][9] Wash hands thoroughly with soap and water after handling the compound, even if gloves were worn.[8]

Storage:

- Store **Paromomycin** in its original, tightly sealed container.[5][8][9]
- Keep in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents.[5][8]
- Store away from food and drink.[9]

Emergency Procedures and First Aid

Exposure Route	First Aid Measures
Inhalation	Move the individual to fresh air immediately. If breathing is difficult or has stopped, provide artificial respiration and seek urgent medical attention.[4][6]
Skin Contact	Immediately remove contaminated clothing. Wash the affected area thoroughly with soap and plenty of water.[4]
Eye Contact	Immediately flush the eyes with large amounts of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.[4][6]
Ingestion	Do NOT induce vomiting. Rinse the mouth with water and seek immediate medical attention.[4][6]

Spill Response:

- Minor Spills:
 - Evacuate the immediate area.
 - Wear full PPE as described above.
 - Gently cover the spill with an absorbent material to avoid raising dust.
 - Carefully sweep or vacuum the material. Use a vacuum with a HEPA filter.[\[8\]](#)
 - Place the collected material into a sealed container for disposal.[\[8\]](#)
 - Clean the spill area with a suitable decontaminating solution.
- Major Spills:
 - Evacuate the laboratory and alert others.
 - Contact your institution's emergency response team immediately.[\[8\]](#)

Disposal Plan

All **Paromomycin** waste is considered hazardous and must be disposed of according to institutional and governmental regulations.

- Waste Collection: Collect all waste, including contaminated PPE, spill cleanup materials, and empty containers, in a clearly labeled, sealed, and appropriate hazardous waste container.
- Disposal: Arrange for pickup and disposal by a licensed hazardous waste disposal company. Do not dispose of **Paromomycin** down the drain or in the regular trash.[\[4\]](#)[\[9\]](#)

Toxicological Data

The following table summarizes the acute toxicity data for **Paromomycin** Sulfate.

Route of Administration	Organism	LD50 Value
Oral	Rat	21,620 mg/kg[8]
Oral	Mouse	23,500 mg/kg[8]
Subcutaneous	Rat	870 mg/kg[8]
Subcutaneous	Mouse	123 mg/kg[8]
Intravenous	Rat	181 mg/kg[8]
Intravenous	Mouse	90 mg/kg[8]
Intraperitoneal	Mouse	750 mg/kg[8]
Subcutaneous	Guinea Pig	1,700 mg/kg[8]

Workflow for Handling and Disposal of Paromomycin

Caption: Workflow for the safe handling, decontamination, and disposal of **Paromomycin**.

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- To cite this document: BenchChem. [Personal protective equipment for handling Paromomycin]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15582555#personal-protective-equipment-for-handling-paromomycin>]

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